

Technical Guide: Fluorescence Properties and Applications of Ac-Lys-AMC Substrate

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Compound of Interest

Compound Name: Ac-Lys-AMC

CAS No.: 156661-42-6

Cat. No.: B556373

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the Acetyl-Lysine-7-amino-4-methylcoumarin (**Ac-Lys-AMC**) fluorogenic substrate. It details the underlying principles of its use, its core fluorescence properties, and standardized protocols for its application in enzymatic assays, particularly for histone deacetylases (HDACs) and sirtuins (SIRTs).

Principle of Fluorescence Activation

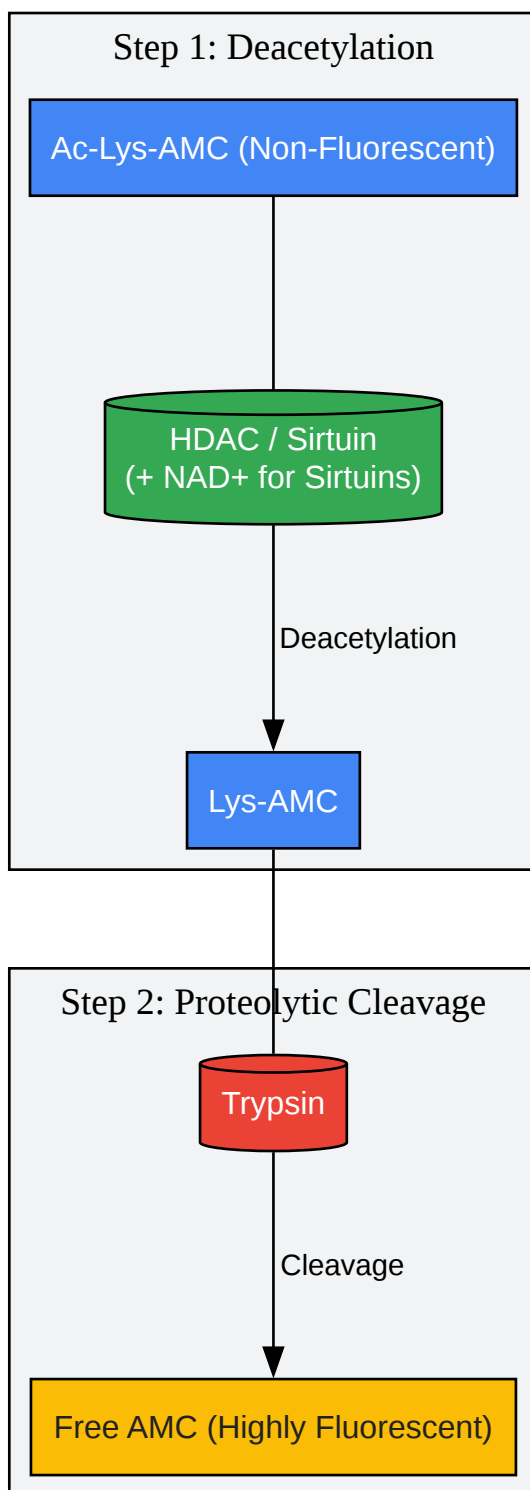
The **Ac-Lys-AMC** substrate is a pro-fluorophore, meaning it is not fluorescent in its native state. Its utility lies in a two-step enzymatic reaction that results in the release of the highly fluorescent molecule, 7-amino-4-methylcoumarin (AMC). When the peptide-conjugated AMC is intact, its fluorescence is quenched.^{[1][2][3]}

The activation process is as follows:

- **Deacetylation:** A lysine deacetylase, such as an HDAC or a sirtuin, removes the acetyl group from the lysine residue of the substrate. This step is NAD⁺-dependent for sirtuins.^{[3][4]}

- **Proteolytic Cleavage:** A developing enzyme, typically trypsin, recognizes and cleaves the peptide bond at the C-terminus of the now-deacetylated lysine residue. This cleavage releases free AMC.
- **Fluorescence Emission:** The liberated AMC molecule fluoresces intensely upon excitation, and the measured fluorescence intensity is directly proportional to the deacetylase activity.

The diagram below illustrates this activation principle.



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Caption: Principle of the two-step enzymatic activation of **Ac-Lys-AMC**.

Core Fluorescence and Physicochemical Properties

The key spectral characteristics pertain to the released 7-amino-4-methylcoumarin (AMC) fluorophore. While the substrate itself has absorbance maxima, it is the fluorescence of the cleavage product that is measured in assays.

Table 1: Fluorescence Properties of Released 7-Amino-4-methylcoumarin (AMC)

Property	Value	References
Excitation Maximum (λ_{ex})	340 - 360 nm	
Emission Maximum (λ_{em})	440 - 460 nm	
Quantum Yield (Φ)	Not consistently reported	
Molar Extinction Coeff. (ϵ)	Not readily available for free AMC	

Note: While specific values for quantum yield and molar extinction coefficient for free AMC are not consistently available in the literature, aminocoumarins are generally recognized for their high fluorescence quantum yields.

Table 2: Physicochemical Properties

Compound	Formula Weight (g/mol)	CAS Number
Boc-Lys(Ac)-AMC*	445.5	233691-67-3
7-Amino-4-methylcoumarin	175.2	26093-31-2

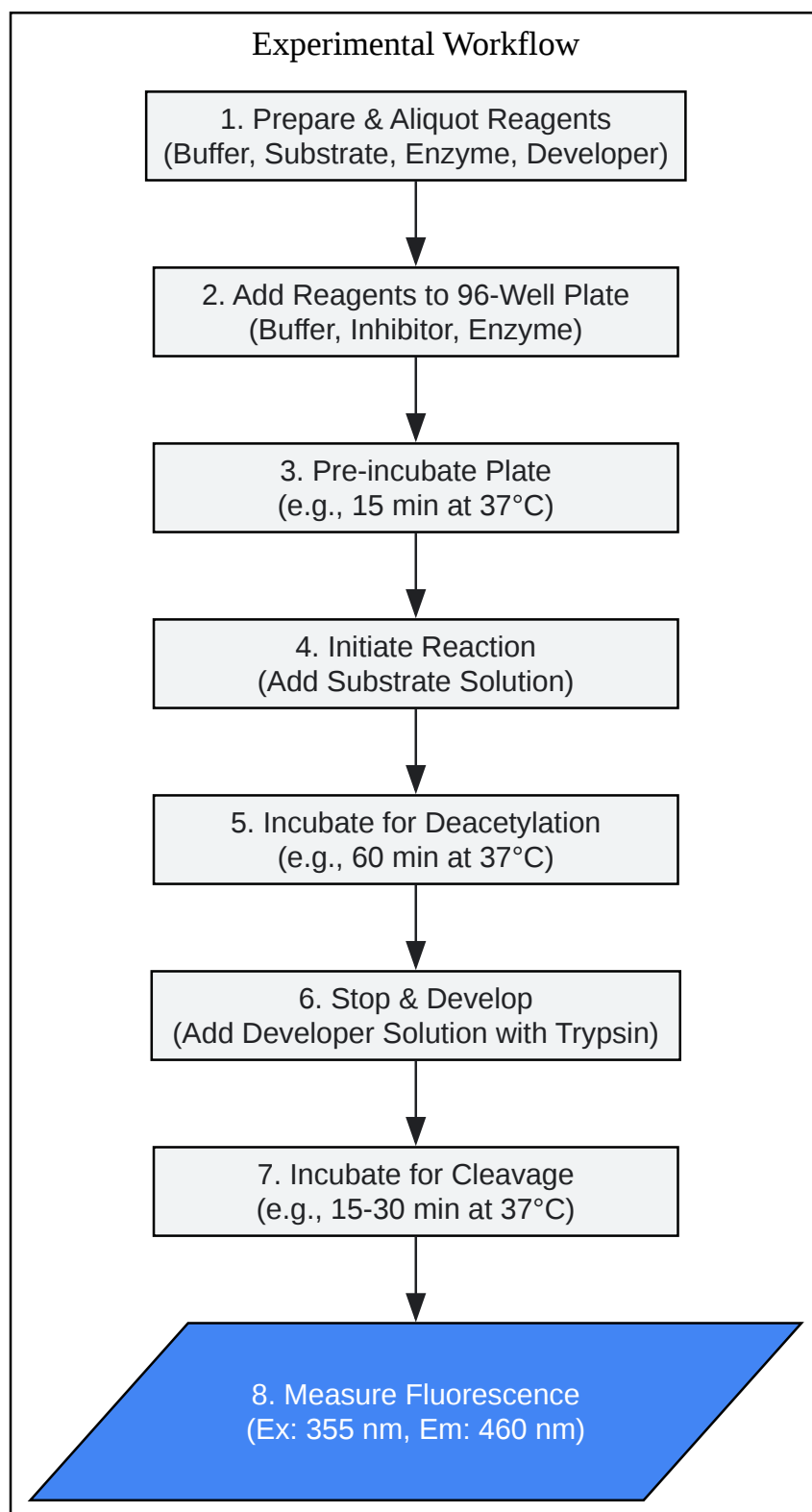
Data for Boc-Lys(Ac)-AMC, a commonly used and structurally related substrate, is provided for reference.

Experimental Protocols

This section outlines a generalized protocol for measuring HDAC or sirtuin activity in a 96-well plate format. Researchers should optimize concentrations and incubation times for their specific enzyme and experimental conditions.

Reagent Preparation:

- **Assay Buffer:** Prepare a suitable buffer. A common buffer for HDACs and sirtuins is 50 mM Tris-HCl, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂, pH 8.0. For sirtuin assays, include NAD⁺ at a final concentration of 0.1 to 1 mM.
- **Substrate Stock Solution:** Dissolve **Ac-Lys-AMC** (or a related substrate like Boc-Lys(Ac)-AMC) in DMSO to create a concentrated stock solution (e.g., 10-30 mM). Store in aliquots at -20°C.
- **Enzyme Solution:** Dilute the HDAC or sirtuin enzyme to the desired working concentration in cold assay buffer immediately before use.
- **Developer Solution:** Prepare a solution of trypsin in assay buffer (e.g., 0.5 mg/mL). TPCK-treated trypsin is recommended to inactivate contaminating chymotrypsin activity.
- **Stop Solution (Optional but Recommended):** A potent HDAC/sirtuin inhibitor (e.g., Trichostatin A or SAHA for HDACs) can be included in the developer solution to terminate the deacetylation reaction definitively.



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Caption: A generalized workflow for an HDAC/Sirtuin activity assay.

Assay Procedure (96-well format):

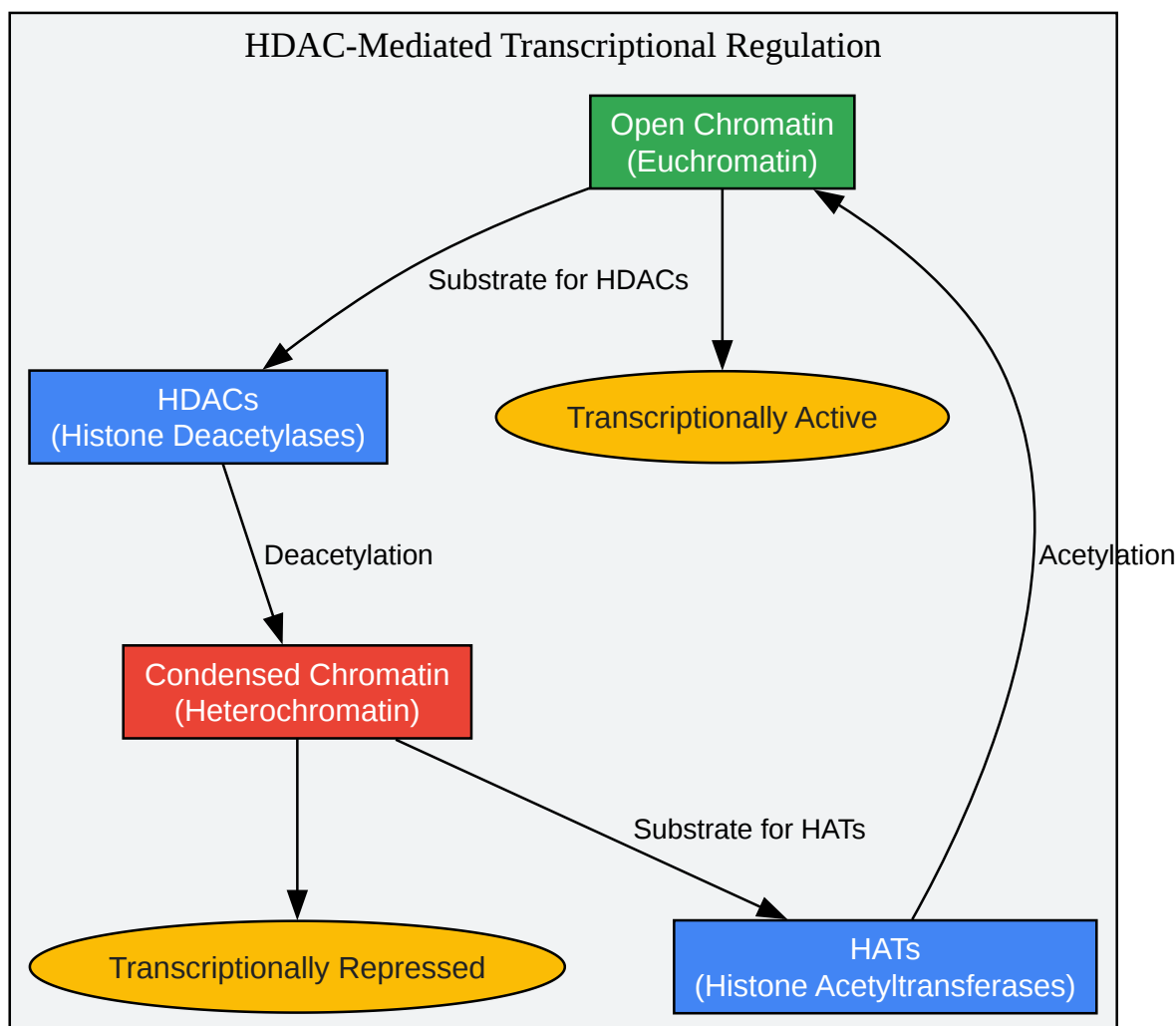
- **Reaction Setup:** To each well, add assay buffer, the test compound (inhibitor or activator) dissolved in buffer, and the diluted enzyme solution. Include appropriate controls (no enzyme, no substrate, positive control with no inhibitor).
- **Pre-incubation:** Pre-incubate the plate at 37°C for 10-15 minutes to allow test compounds to interact with the enzyme.
- **Initiate Reaction:** Start the deacetylation reaction by adding the **Ac-Lys-AMC** substrate to all wells. The final substrate concentration typically ranges from 10-50 µM.
- **Incubation:** Incubate the plate at 37°C for 30-60 minutes. The optimal time depends on enzyme activity.
- **Develop Fluorescence:** Stop the deacetylation and initiate cleavage by adding the developer/trypsin solution to all wells.
- **Final Incubation:** Incubate at 37°C for an additional 15-30 minutes to allow for complete cleavage of the deacetylated substrate.
- **Measure Fluorescence:** Read the fluorescence intensity using a microplate reader with excitation set between 340-360 nm and emission between 440-460 nm.

Biological Context and Signaling Pathway

HDACs and sirtuins are critical epigenetic regulators that catalyze the removal of acetyl groups from lysine residues on both histone and non-histone proteins. The deacetylation of histones is a key mechanism for modulating gene expression.

Mechanism of Transcriptional Repression: The positively charged histone tails interact with the negatively charged phosphate backbone of DNA. Acetylation of lysine residues neutralizes this positive charge, leading to a more relaxed chromatin structure (euchromatin) that is permissive for transcription. HDACs reverse this process. By removing acetyl groups, they restore the positive charge on histones, which promotes a more condensed chromatin structure (heterochromatin), restricting access for transcription factors and leading to transcriptional

repression. Assays using **Ac-Lys-AMC** allow for the precise quantification of this enzymatic activity, which is crucial for screening potential therapeutic inhibitors in fields like oncology.



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Caption: Role of HDACs in chromatin remodeling and gene repression.

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